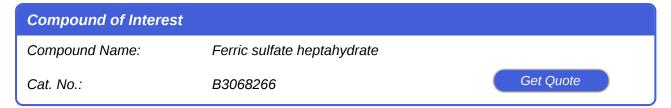


In-Depth Technical Guide: Material Safety Data Sheet for Ferric Sulfate Heptahydrate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and toxicological properties of **Ferric Sulfate Heptahydrate**. The information is compiled from various safety data sheets to ensure a thorough guide for laboratory and professional use.

Chemical Identification and Physical Properties

Ferric sulfate heptahydrate is an inorganic compound with the chemical formula Fe₂(SO₄)₃·7H₂O. It is also known by other names such as iron(III) sulfate heptahydrate.

Table 1: Physical and Chemical Properties



Property	Value
Molecular Formula	Fe ₂ H ₁₄ O ₁₉ S ₃ [1]
Molecular Weight	525.985 g/mol [2]
Appearance	Yellow to grayish-white crystals or powder[3]
Odor	Odorless[3]
Melting Point	480 °C (decomposes)[2]
Specific Gravity	2.0 - 2.1
Solubility	Soluble in water[3]
Hygroscopicity	Hygroscopic[3]

Hazard Identification and Classification

Ferric sulfate heptahydrate is classified as a hazardous substance. The primary hazards are related to ingestion, skin contact, and eye contact.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[3]

Signal Word: Warning

Toxicological Information



The toxicological effects of **ferric sulfate heptahydrate** are primarily acute, resulting from direct contact or ingestion.

Table 3: Toxicological Data

Route of Exposure	Effect	Symptoms
Oral (Ingestion)	Harmful if swallowed[4][5]	May cause nausea, vomiting, diarrhea, and gastrointestinal irritation.[5] Ingestion of large amounts can lead to epigastric pain, vomiting blood, and circulatory failure.[5]
Dermal (Skin Contact)	Causes skin irritation[3][4][5]	Redness and pain.
Ocular (Eye Contact)	Causes serious eye irritation[3] [4][5]	Redness, pain, and potential for serious eye damage.
Inhalation	May cause respiratory tract irritation[3]	-

There is no evidence of carcinogenic or mutagenic effects from available data.[5]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **ferric sulfate heptahydrate**.

Experimental Protocols for Safe Handling:

- Engineering Controls: Use in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses with side-shields.[5]
 - Hand Protection: Wear impervious gloves (e.g., Nitrile rubber).



- Body Protection: Wear a lab coat, overalls, or other protective clothing to prevent skin contact.[5]
- Hygiene Practices: Do not eat, drink, or smoke when using this product.[5] Wash hands thoroughly after handling.[6]

Storage Recommendations:

- Keep the container tightly closed in a dry, cool, and well-ventilated area.
- Store away from incompatible materials such as oxidizing agents, alkalis, and soluble carbonates.[5]
- The substance is hygroscopic and sensitive to air and moisture.

First Aid and Emergency Procedures First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[6]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical attention.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[5]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3]

Fire-Fighting Measures:

- The substance is non-combustible.[5]
- Use extinguishing media appropriate for the surrounding fire.
- Upon heating, it may decompose and emit toxic fumes, including oxides of sulfur and iron.[5]

Accidental Release Measures:



The following workflow outlines the procedure for handling a spill of **ferric sulfate heptahydrate**.

Workflow for Handling a Ferric Sulfate Heptahydrate Spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 35139-28-7 CAS Manufactory [m.chemicalbook.com]
- 2. Polymer Ferric Sulphate | CAS#:35139-28-7 | Chemsrc [chemsrc.com]
- 3. Iron(III) Sulfate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. redox.com [redox.com]
- 6. Product Information | LabelSDS [labelsds.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Material Safety Data Sheet for Ferric Sulfate Heptahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3068266#material-safety-data-sheet-for-ferric-sulfate-heptahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com